

# Proper Disposal of Ceritinib D7: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ceritinib D7

Cat. No.: B1472091

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Ensuring the safe and compliant disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the proper disposal procedures for **Ceritinib D7**, a deuterated analog of the anaplastic lymphoma kinase (ALK) inhibitor, Ceritinib. While the Safety Data Sheet (SDS) for **Ceritinib D7** indicates it is not classified as a hazardous substance, the parent compound, Ceritinib, is known to be hazardous. Therefore, a cautious approach to disposal is strongly recommended to minimize risk and ensure regulatory compliance.

## Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **Ceritinib D7** in accordance with standard laboratory safety protocols for potentially hazardous compounds. This includes the use of appropriate personal protective equipment (PPE), such as gloves, lab coats, and eye protection. All handling of the solid compound should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust particles.

## Step-by-Step Disposal Procedures

Given the hazardous nature of the parent compound, Ceritinib, it is recommended that **Ceritinib D7** be disposed of as a cytotoxic/cytostatic waste, following institutional and local regulations for chemical waste management.

### 1. Solid Waste Contaminated with **Ceritinib D7**:

- **Collection:** All solid waste materials that have come into contact with **Ceritinib D7**, including contaminated gloves, absorbent pads, and weighing papers, should be collected in a designated, clearly labeled hazardous waste container.
- **Container Labeling:** The waste container must be labeled as "Cytotoxic Waste" or "Chemotherapeutic Waste" and should include the name of the compound (**Ceritinib D7**).
- **Storage:** The sealed container should be stored in a designated, secure area for hazardous waste pickup.

## 2. Unused or Expired **Ceritinib D7**:

- **Do Not Discard in Regular Trash:** Despite the SDS for **Ceritinib D7** suggesting that small quantities can be disposed of with household waste, this is not advisable in a laboratory setting due to the cytotoxic potential of the parent compound.<sup>[1]</sup>
- **Packaging:** The original vial containing the unused or expired **Ceritinib D7** should be securely closed and placed within a secondary container, such as a labeled plastic bag, to prevent breakage and leakage.
- **Disposal:** The packaged material should be disposed of through your institution's chemical waste management program as cytotoxic waste.

## 3. Contaminated Sharps:

- **Segregation:** Any sharps, such as needles or razor blades, that are contaminated with **Ceritinib D7** must be disposed of in a designated sharps container for cytotoxic waste.
- **Labeling:** The sharps container must be clearly labeled as containing cytotoxic sharps.

## 4. Decontamination of Work Surfaces:

- **Cleaning:** Work surfaces should be decontaminated after handling **Ceritinib D7**. Use a suitable cleaning agent, such as a detergent solution, followed by a rinse with water.
- **Waste from Cleaning:** All materials used for cleaning, such as wipes and absorbent pads, should be disposed of as cytotoxic solid waste.

## In Case of a Spill

In the event of a spill, the area should be immediately secured to prevent exposure to personnel.

- Small Spills: For small spills of solid **Ceritinib D7**, carefully pick up the material with absorbent pads.[\[1\]](#)
- Cleaning: Clean the spill area with a detergent solution and dispose of all cleaning materials as cytotoxic waste.
- Ventilation: Ensure the area is well-ventilated.

## Understanding the Hazard Classification

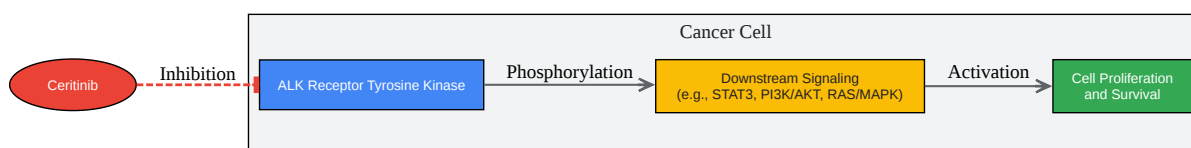
It is important to note the difference in hazard classification between **Ceritinib D7** and its parent compound, Ceritinib.

Compound	CAS Number	Hazard Classification (According to available SDS)
Ceritinib D7	1632484-77-5	Not classified as hazardous according to the Globally Harmonized System (GHS). <a href="#">[1]</a>
Ceritinib	1032900-25-6	Toxic to Reproduction 1A, Causes damage to organs through prolonged or repeated exposure, Very toxic to aquatic life with long lasting effects. <a href="#">[2]</a>

Due to the significant hazards associated with the active pharmaceutical ingredient, Ceritinib, it is prudent to manage its deuterated form, **Ceritinib D7**, with the same level of caution within a laboratory environment.

## Visualizing the Mechanism of Action

To provide context for the handling of **Ceritinib D7**, the following diagram illustrates the inhibitory action of Ceritinib on the ALK signaling pathway, which is crucial in certain types of non-small cell lung cancer.



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Caption: Simplified signaling pathway showing Ceritinib inhibiting the ALK receptor, thereby blocking downstream signals that promote cancer cell proliferation and survival.

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## References

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